

Technical Monograph: Medicinal Applications of 4-Methoxy-2-phenylimidazole

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Compound of Interest

Compound Name: 4-Methoxy-2-phenylimidazole

CAS No.: 128666-05-7

Cat. No.: B3046737

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Executive Summary

4-Methoxy-2-phenylimidazole (4-MPI) represents a specialized pharmacophore within the class of 2-aryl-substituted imidazoles. Unlike its parent compound, 2-phenylimidazole, the introduction of the methoxy group at the C4 position locks the heterocyclic ring in a specific tautomeric state, enhancing lipophilicity and altering hydrogen-bond donor/acceptor profiles. This modification is critical for targeting hydrophobic pockets in kinases (e.g., p38 MAPK) and metalloenzymes (e.g., IDO1, CYP51). This guide explores 4-MPI as a versatile scaffold for oncology, anti-inflammatory therapeutics, and antimicrobial agents.

Chemical Profile & Tautomeric Engineering

Structural Dynamics

The core utility of 4-MPI lies in its ability to modulate the imidazole tautomerism. Unsubstituted 4-hydroxyimidazoles exist predominantly as imidazolin-4-ones (keto form), which disrupts aromaticity. Methylation of the oxygen (4-methoxy) "locks" the system into the aromatic enol ether form.

- Molecular Formula: C

H

N

O

- Molecular Weight: 174.20 g/mol
- LogP (Predicted): ~2.1 (Optimal for oral bioavailability)
- pKa (Conjugate Acid): ~6.0–6.5 (Less basic than unsubstituted imidazole due to the inductive effect of the methoxy group).

Physicochemical Advantages[1][2]

- Metabolic Stability: The methyl ether blocks the rapid glucuronidation often seen with free hydroxyl groups.
- Solubility: The methoxy group disrupts the strong intermolecular H-bonding network seen in imidazolones, improving solubility in organic solvents used for formulation.
- Pi-Stacking: The 2-phenyl ring is perfectly positioned for T-shaped or parallel displaced pi-stacking interactions with aromatic residues (Phe, Tyr, Trp) in protein binding sites.

Therapeutic Applications & Mechanisms

Anti-Inflammatory: p38 MAPK Inhibition

The 4-substituted-2-phenylimidazole scaffold is a known template for inhibiting p38 Mitogen-Activated Protein Kinase (MAPK).

- Mechanism: The imidazole nitrogen (N3) acts as a hydrogen bond acceptor for the "hinge region" (e.g., Met109 in p38), while the 2-phenyl group occupies the hydrophobic pocket I. The 4-methoxy group projects into the solvent-exposed region or a ribose-binding pocket, potentially improving selectivity over other kinases.

- Pathway Impact: Inhibition prevents the phosphorylation of downstream effectors (MAPKAPK2), blocking the production of pro-inflammatory cytokines like TNF-

and IL-1

.

Oncology: Indoleamine 2,3-Dioxygenase (IDO1)

Inhibition

IDO1 is a heme-containing enzyme that suppresses the immune system in the tumor microenvironment.

- Mechanism: The basic nitrogen of the imidazole coordinates directly to the heme iron (Fe) in the IDO1 active site. The 2-phenyl group interacts with the hydrophobic tunnel leading to the active site.
- 4-MPI Specificity: The 4-methoxy group provides steric bulk that can displace water molecules in the active site, potentially increasing binding entropy compared to the unsubstituted analog.

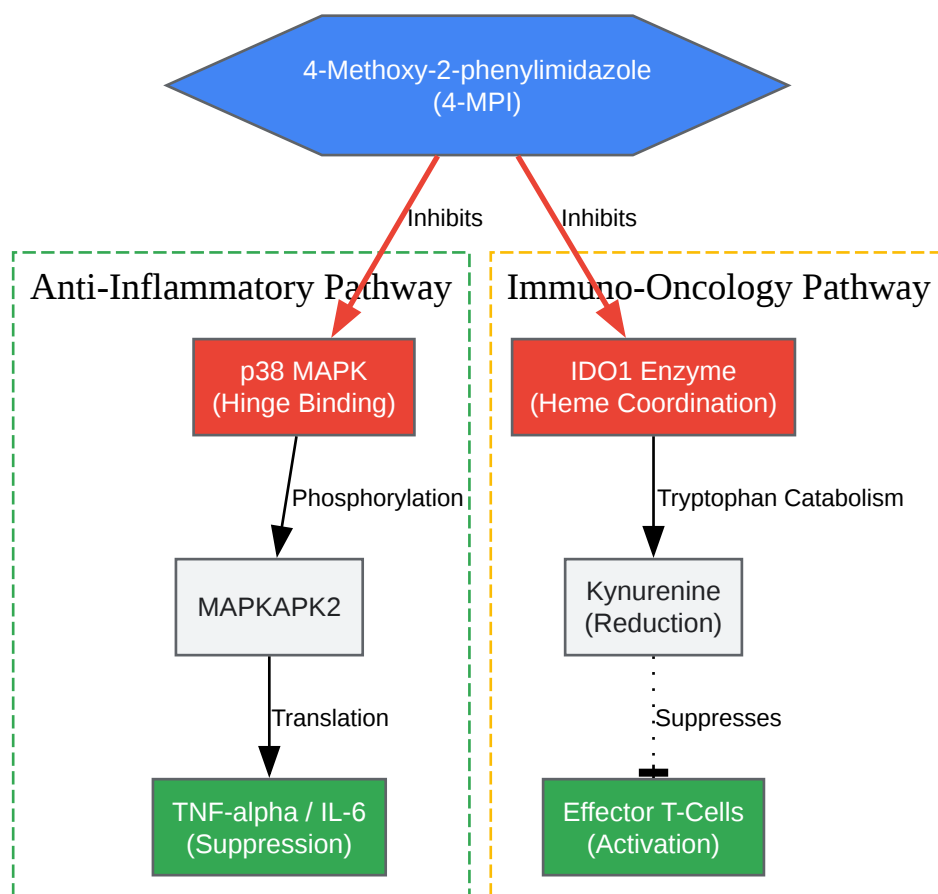
Antimicrobial: CYP51 Inhibition

Similar to azole antifungals (e.g., fluconazole), 4-MPI derivatives target lanosterol 14-demethylase (CYP51).

- Action: Disruption of ergosterol synthesis leads to fungal cell membrane instability. The 4-methoxy group adds lipophilicity, aiding penetration through the fungal cell wall.

Visualization: Mechanism of Action

The following diagram illustrates the dual-pathway modulation potential of 4-MPI in an inflammatory oncology context.



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Caption: 4-MPI acts as a dual-inhibitor scaffold, targeting p38 MAPK to reduce inflammation and IDO1 to restore immune surveillance.

Experimental Protocols

Synthesis of 4-Methoxy-2-phenylimidazole

Note: Direct methylation of 4(5)-hydroxyimidazoles can be difficult due to tautomerism. A cyclization approach is preferred for regiocontrol.

Reagents: Benzamidine hydrochloride, Ethyl bromoacetate, Sodium methoxide (NaOMe), Methanol.

Step-by-Step Protocol:

- Imidazolone Formation:

- Dissolve Benzamidine HCl (10 mmol) in dry THF (50 mL).
- Add Ethyl bromoacetate (11 mmol) and triethylamine (22 mmol).
- Reflux for 6 hours. The intermediate 2-phenyl-imidazolin-4-one precipitates or is isolated via evaporation.
- O-Methylation (The "Locking" Step):
 - Suspend the 2-phenyl-imidazolin-4-one (5 mmol) in anhydrous Methanol (20 mL).
 - Add Trimethyloxonium tetrafluoroborate (Meerwein's salt) (5.5 mmol) at 0°C. Alternative: Use Dimethyl sulfate with K₂CO₃ in acetone, but Meerwein's salt favors O-alkylation over N-alkylation.
 - Stir at room temperature for 12 hours under Nitrogen.
- Workup:
 - Quench with saturated NaHCO₃. Extract with Ethyl Acetate (3 x 50 mL).
 - Wash organic layer with Brine, dry over Na₂SO₄.[\[1\]](#)
 - Purification: Flash chromatography (SiO₂) using Hexane:EtOAc (gradient 8:2 to 1:1). 4-Methoxy isomer typically elutes before the N-methyl byproduct.

In Vitro p38 Kinase Assay

Objective: Determine IC₅₀ of 4-MPI against p38

- Buffer Preparation: 25 mM HEPES (pH 7.5), 10 mM MgCl₂, 2 mM DTT, 0.1 mg/mL BSA.
- Reaction Mix:
 - Recombinant p38 enzyme (5-10 nM).

- Substrate: ATF-2 peptide (biotinylated).
- ATP (at K_m , approx 100 μM).
- Test Compound (4-MPI) in DMSO (10-point dose response).
- Procedure:
 - Incubate Enzyme + Compound for 15 mins at RT.
 - Add ATP/Substrate mix to initiate reaction.
 - Incubate 60 mins at RT.
 - Detection: Use HTRF (Homogeneous Time-Resolved Fluorescence) or ADP-Glo assay to quantify phosphorylation.
- Analysis: Fit data to a sigmoidal dose-response curve to calculate IC_{50} .

Structure-Activity Relationship (SAR) Data Summary

The following table summarizes the predicted impact of substitutions on the 4-MPI core, based on analog studies in the literature.

Position	Modification	Effect on Activity	Rationale
C4 (Core)	-OCH ₃ (Methoxy)	Optimal	Locks aromatic tautomer; H-bond acceptor.
C4	-OH (Hydroxy)	Poor	Tautomerizes to ketone; loses aromaticity.
C4	-OCH ₂ Ph (Benzyloxy)	Variable	Increases bulk; good for large hydrophobic pockets (e.g., IDO1).
C2 (Phenyl)	4-F (Para-Fluoro)	Increased	Blocks metabolic oxidation of phenyl ring; improves potency.
C2 (Phenyl)	3,4-Cl (Dichloro)	High	Enhances hydrophobic interaction in p38 pocket.
N1	-H (Unsubstituted)	Essential	Required for H-bond donor interaction in kinase hinge.
N1	-CH ₃ (Methyl)	Loss of Activity	Steric clash or loss of critical H-bond donor.

References

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Sources

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